

Spectroscopic Analysis and Confirmation of 8-Chloropyrido[2,3-b]pyrazine

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Compound of Interest

Compound Name: 8-Chloropyrido[2,3-b]pyrazine

CAS No.: 1392428-92-0

Cat. No.: B2912194

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Executive Summary & Comparison Strategy

8-Chloropyrido[2,3-b]pyrazine (CAS: 1392428-92-0) is a fused bicyclic system. Its correct identification relies on verifying the position of the chlorine atom on the pyridine ring. The primary alternatives encountered in R&D are its regioisomers, which exhibit distinct electronic and steric properties that drastically alter downstream structure-activity relationships (SAR).

Comparison Matrix: 8-Chloro vs. Regioisomers

Feature	8-Chloropyrido[2,3-b]pyrazine (Target)	7-Chloropyrido[2,3-b]pyrazine (Alternative)	6-Chloropyrido[2,3-b]pyrazine (Alternative)
Structure	Cl is ortho to the bridgehead; meta to Pyridine N.	Cl is meta to the bridgehead; para to Pyridine N.	Cl is ortho to Pyridine N.
H NMR Pattern	Two Doublets (Hz). Represents vicinal coupling (H6–H7).	Two Singlets (or Doublets with Hz). Represents meta coupling (H6–H8).	Two Doublets (Hz). Represents vicinal coupling (H7–H8).
H6 Chemical Shift	Deshielded (~8.8–9.0 ppm) due to adjacency to N.	Deshielded (~8.8–9.0 ppm).	Absent (substituted by Cl).
Reactivity (S Ar)	High (activated by Pyridine N).	Moderate to Low.	High (activated by Pyridine N).

Detailed Spectroscopic Profile

Structural Numbering Reference

To ensure reproducibility, we utilize the standard IUPAC numbering for the pyrido[2,3-b]pyrazine scaffold:

- N1, N4: Pyrazine nitrogen atoms.
- N5: Pyridine nitrogen atom.
- C6, C7, C8: Pyridine ring carbons.
- Target: Chlorine at position 8.[\[1\]](#)[\[2\]](#)

Nuclear Magnetic Resonance (¹H NMR)

The proton NMR spectrum in DMSO-

is the definitive method for confirmation.

- Pyrazine Ring (H2, H3): Appears as two doublets (or a singlet if chemically equivalent) in the downfield region (8.9 – 9.2 ppm).
- Pyridine Ring (H6, H7):
 - H6 (Proton to N5): Appears as a doublet at ~8.85 ppm. The chemical shift is high due to the electron-withdrawing effect of the adjacent nitrogen.
 - H7 (Proton to N5, to Cl): Appears as a doublet at ~7.80 – 8.00 ppm.
 - Coupling Constant (): The critical diagnostic value is 8.0 – 8.5 Hz. This large coupling confirms the protons are vicinal (neighbors), ruling out the 7-chloro isomer (which would show small meta coupling).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- M+H Peak: 166.0 (for Cl) and 168.0 (for Cl).
- Isotope Pattern: A distinct 3:1 ratio between the 166 and 168 peaks is mandatory, confirming the presence of a single chlorine atom.

Experimental Protocols

Protocol A: Analytical Confirmation Workflow

Objective: Validate the identity of synthesized or purchased **8-Chloropyrido[2,3-b]pyrazine**.

Reagents:

- Sample: 5–10 mg of solid.
- Solvent: 0.6 mL DMSO-
(99.9% D) + 0.03% TMS (Tetramethylsilane) for internal reference.

Procedure:

- Sample Preparation: Dissolve the solid completely in DMSO-
. Ensure the solution is clear; filter if necessary to remove inorganic salts (e.g., NaCl from synthesis).

- Acquisition (

¹H NMR):

- Frequency:

400 MHz (recommended for clear resolution of pyrazine doublets).

- Spectral Width: -2 to 14 ppm.

- Scans: 16–32 scans.

- Relaxation Delay (

): 1.0 second.

- Acquisition (

¹³C NMR - Optional but Recommended):

- Scans:

512 scans.

- Look for the C-Cl carbon signal (typically 130–140 ppm) and the deshielded C=N carbons (>145 ppm).
- Data Processing:
 - Reference the TMS peak to 0.00 ppm or the residual DMSO pentet to 2.50 ppm.
 - Integrate the aromatic region (7.5 – 9.5 ppm). Total integral should normalize to 4 protons.

Protocol B: Differentiation from 6-Chloro Isomer (Advanced)

If the

¹H NMR shows two doublets (

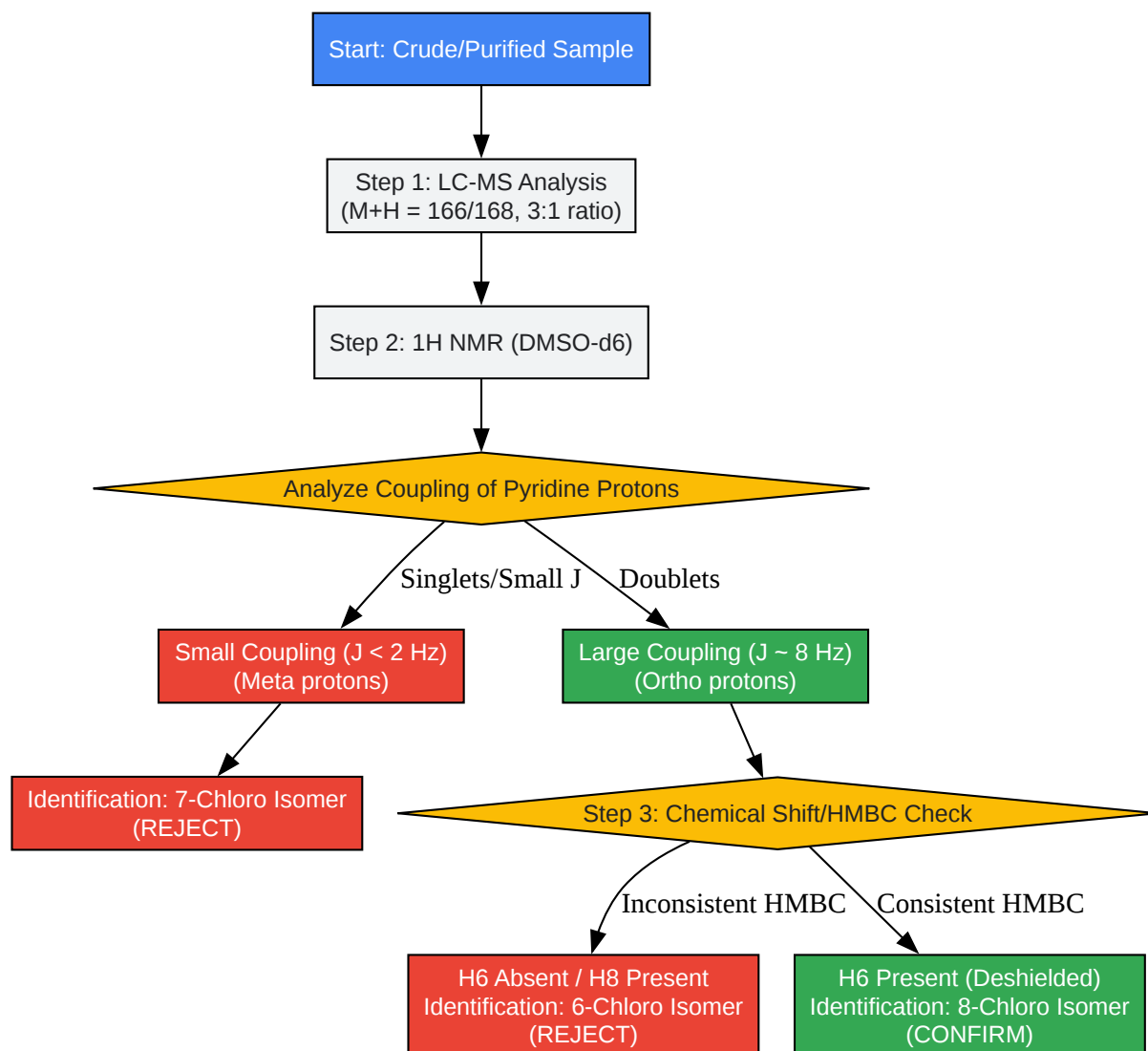
Hz), the sample could be 8-Chloro or 6-Chloro. Use 2D HMBC (Heteronuclear Multiple Bond Correlation) to distinguish.

- Run HMBC experiment.
- Analyze Correlations:
 - 8-Chloro: The proton at H6 (most deshielded doublet) will show a strong 3-bond correlation to the bridgehead carbon C4a (or C8a depending on numbering convention).
 - 6-Chloro: The proton at H7 (adjacent to Cl) and H8 (adjacent to bridge) will show different connectivity. H8 will show a strong 3-bond correlation to the pyrazine ring carbons or bridgehead.

Visualizations

Analytical Decision Tree

This logic flow ensures rigorous rejection of incorrect isomers.

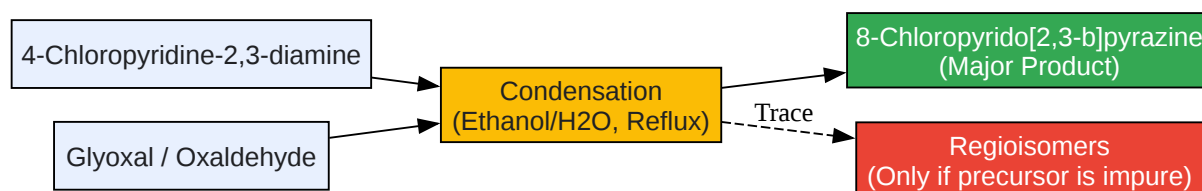


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Figure 1: Analytical decision tree for distinguishing **8-chloropyrido[2,3-b]pyrazine** from its regioisomers.

Synthesis & Impurity Pathway

Understanding the origin of isomers helps in anticipating impurities.



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Figure 2: Synthetic pathway. Note that using 4-chloropyridine-2,3-diamine directs the synthesis specifically to the 8-chloro isomer, minimizing regioisomer formation compared to other routes.

References

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Sources

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- 2. chemscene.com [chemscene.com]

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